

In-Depth Technical Guide: 10(Z)-Nonadecenoyl Chloride

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Compound of Interest

Compound Name: 10(Z)-Nonadecenoyl chloride

Cat. No.: B3175029

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CAS Number: 95548-27-9

For Researchers, Scientists, and Drug Development Professionals

Introduction

10(Z)-Nonadecenoyl chloride, with the CAS number 95548-27-9, is a long-chain, unsaturated fatty acyl chloride.^[1] As a reactive derivative of cis-10-Nonadecenoic acid, it serves as a versatile intermediate in organic synthesis, particularly for the introduction of the C19:1 acyl group into various molecules. The presence of the acyl chloride functional group imparts high reactivity, making it a valuable tool for the synthesis of esters, amides, and other lipid derivatives. This guide provides a comprehensive overview of its chemical properties, a general synthesis protocol, expected reactivity, and the potential biological significance based on its parent fatty acid.

Chemical and Physical Properties

Detailed experimental data for **10(Z)-Nonadecenoyl chloride** is not readily available in the literature. However, its properties can be estimated based on its structure and by comparison with a structurally similar and well-characterized long-chain unsaturated acyl chloride, oleoyl chloride (C18:1).

Property	Value	Source/Analogy
CAS Number	95548-27-9	
Molecular Formula	C ₁₉ H ₃₅ ClO	[1]
Molecular Weight	314.93 g/mol	[1]
Synonyms	(Z)-10-Nonadecenoyl chloride	[1]
Physical State	Liquid (at room temperature)	Supplier Data
Boiling Point	> 200 °C at reduced pressure	Analogy to Oleoyl Chloride[2] [3][4]
Density	~0.91 g/mL at 25 °C	Analogy to Oleoyl Chloride[2] [3][5]
Solubility	Soluble in organic solvents (e.g., chloroform, ether, acetone); Insoluble and reacts with water.	Analogy to Oleoyl Chloride[3]
Purity	>99%	[1]
Storage	Freezer (-20°C), under inert atmosphere	Supplier Data & Analogy to Oleoyl Chloride[3]

Experimental Protocols

General Synthesis of 10(Z)-Nonadecenoyl Chloride

A standard method for the preparation of acyl chlorides from their corresponding carboxylic acids is through the use of a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride.[6] Phosgene can also be used, particularly in industrial settings.[7] Below is a generalized laboratory-scale protocol for the synthesis from cis-10-Nonadecenoic acid.

Materials:

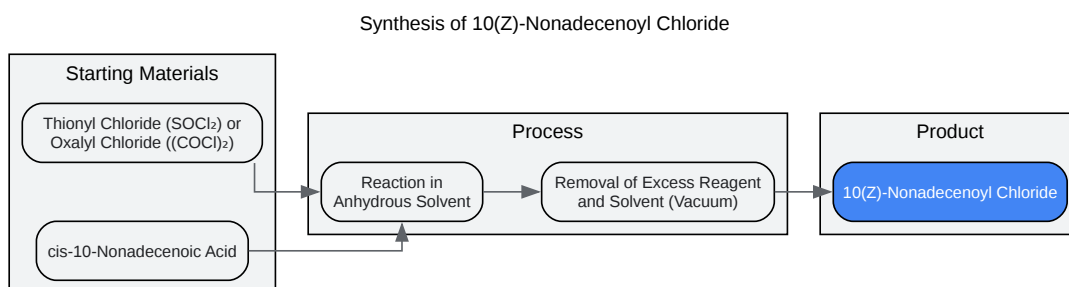
- cis-10-Nonadecenoic acid
- Thionyl chloride (SOCl₂) or Oxalyl chloride ((COCl)₂)

- Anhydrous dichloromethane (DCM) or another inert solvent
- Dry glassware
- Nitrogen or Argon gas supply
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry, two-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a gas inlet for inert gas, dissolve cis-10-Nonadecenoic acid in anhydrous dichloromethane.
- **Addition of Chlorinating Agent:** Under a gentle stream of nitrogen or argon, slowly add an excess (typically 1.5-2.0 equivalents) of thionyl chloride or oxalyl chloride to the stirred solution at room temperature. If using oxalyl chloride, a catalytic amount of anhydrous dimethylformamide (DMF) is often added.
- **Reaction:** The reaction mixture is typically stirred at room temperature or gently heated to reflux (e.g., 40-50 °C) for 1-3 hours. The progress of the reaction can be monitored by the cessation of gas evolution (HCl and SO₂ for thionyl chloride; HCl, CO, and CO₂ for oxalyl chloride).
- **Work-up:** After the reaction is complete, the excess chlorinating agent and solvent are carefully removed under reduced pressure using a rotary evaporator. It is crucial to use a trap to neutralize the acidic off-gases.
- **Purification:** The resulting crude **10(Z)-Nonadecenoyl chloride** can often be used directly for subsequent reactions. If higher purity is required, vacuum distillation can be performed, although this may lead to some decomposition of long-chain acyl chlorides.[\[7\]](#)

Safety Precautions: This reaction should be performed in a well-ventilated fume hood as the reagents and byproducts are corrosive and toxic. Anhydrous conditions are essential to prevent the hydrolysis of the acyl chloride product.



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General synthesis workflow for **10(Z)-Nonadecenoyl chloride**.

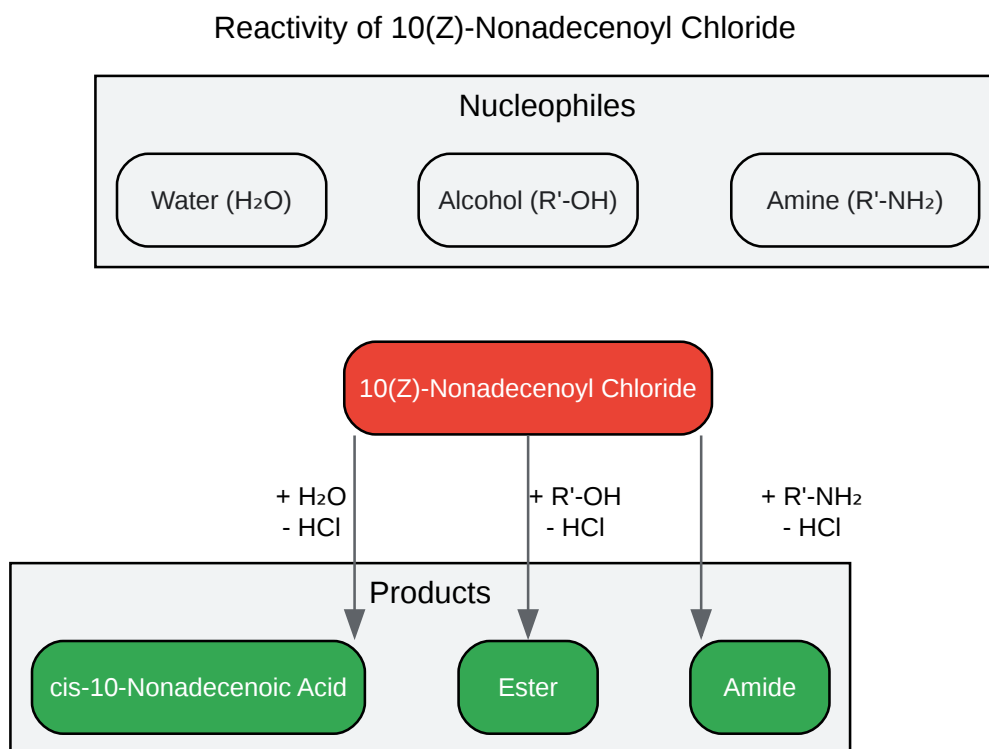
Reactivity and Applications

10(Z)-Nonadecenoyl chloride is a highly reactive compound due to the electrophilic nature of the carbonyl carbon and the good leaving group ability of the chloride ion. It readily undergoes nucleophilic acyl substitution reactions.

Key Reactions:

- **Hydrolysis:** Reacts vigorously with water to form cis-10-Nonadecenoic acid and hydrochloric acid. This necessitates handling and storage under anhydrous conditions.
- **Esterification:** Reacts with alcohols to form the corresponding esters. This reaction is often carried out in the presence of a non-nucleophilic base (e.g., pyridine or triethylamine) to neutralize the HCl byproduct.
- **Amidation:** Reacts with ammonia, primary amines, or secondary amines to form primary, secondary, or tertiary amides, respectively. Typically, two equivalents of the amine are used, with one acting as a nucleophile and the other as a base.

These reactions make **10(Z)-Nonadecenoyl chloride** a key intermediate for synthesizing a variety of lipid derivatives, such as surfactants, signaling molecules, and prodrugs.[3][5]



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General reactivity of **10(Z)-Nonadecenoyl chloride**.

Biological Significance (Inferred)

Direct studies on the biological activity of **10(Z)-Nonadecenoyl chloride** are not available. However, the biological roles of its parent fatty acid, cis-10-Nonadecenoic acid, can provide insights into its potential areas of relevance.

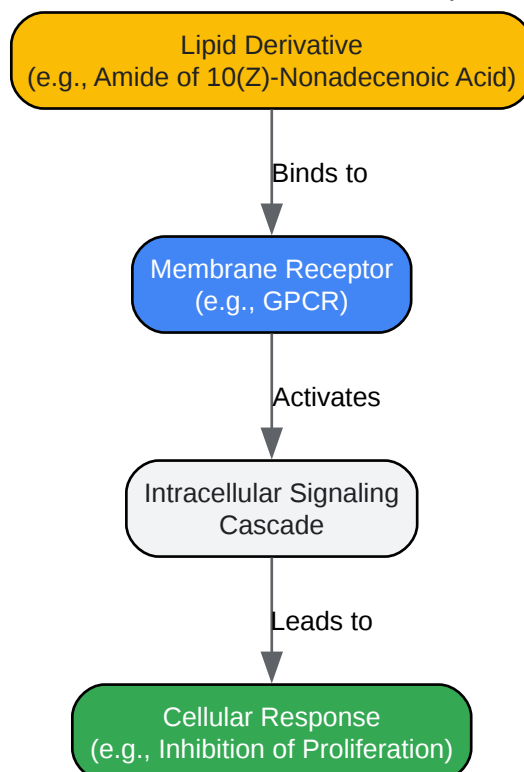
- **Anti-tumor Activity:** cis-10-Nonadecenoic acid has been investigated for its potential anti-tumor properties. It was reported to inhibit the proliferation of HL-60 cells with an IC₅₀ value

of 295 μM and to prevent the production of tumor necrosis factor induced by lipopolysaccharides (LPS) in mouse macrophages.[8]

- p53 Inhibition: Long-chain fatty acids, including cis-10-Nonadecenoic acid, have been demonstrated to inhibit the activity of the tumor suppressor protein p53.[8]
- Metabolic Presence: 10Z-Nonadecenoic acid is a long-chain fatty acid that has been detected in biofluids such as blood and feces. It is classified as a long-chain fatty acid, which are fundamental components of cellular membranes and are involved in numerous metabolic and signaling pathways.

As an acyl chloride, **10(Z)-Nonadecenoyl chloride** would be too reactive to exist in a biological system. However, its synthetic derivatives (e.g., amides or esters) could be designed to mimic or antagonize the signaling pathways of endogenous lipids. For example, fatty acid amides are a known class of signaling molecules.

Hypothetical Cellular Interaction of a Lipid Derivative



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Hypothetical signaling pathway for a lipid derivative.

Conclusion

10(Z)-Nonadecenoyl chloride is a reactive chemical intermediate with significant potential in synthetic organic chemistry and drug development. While specific data on this compound is limited, its properties and reactivity can be reliably inferred from general chemical principles and data from analogous compounds. The known biological activities of its parent fatty acid suggest that derivatives of **10(Z)-Nonadecenoyl chloride** could be valuable tools for investigating and modulating cellular signaling pathways, particularly those related to cancer cell proliferation and inflammation. Further research into this compound and its derivatives is warranted to fully explore its potential applications.

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References

- 1. larodan.com [larodan.com]
- 2. Oleoyl chloride [chembk.com]
- 3. Page loading... [guidechem.com]
- 4. vandemark.com [vandemark.com]
- 5. OLEOYL CHLORIDE | 112-77-6 [chemicalbook.com]
- 6. US5912371A - Method for preparing fatty acid chlorides - Google Patents [patents.google.com]
- 7. US5166427A - Preparation of acyl chlorides - Google Patents [patents.google.com]
- 8. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 10(Z)-Nonadecenoyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at:

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